

Application Note: Preparation of RhodinyI Acetate Analytical Standards

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Compound of Interest

Compound Name: RhodinyI acetate

Cat. No.: B085566

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Introduction

RhodinyI acetate (CAS No. 141-11-7) is a widely utilized fragrance and flavoring agent prized for its characteristic fresh, rosy, and slightly fruity aroma.^{[1][2]} As a key component in perfumes, cosmetics, and food products, accurate quantification of **rhodinyI acetate** is crucial for quality control, formulation development, and regulatory compliance. This application note provides a detailed protocol for the preparation of analytical standards of **rhodinyI acetate**, primarily for use in gas chromatography (GC) analysis with flame ionization detection (FID) or mass spectrometry (MS). The methodologies outlined herein are intended for researchers, scientists, and professionals in the drug development, fragrance, and food industries.

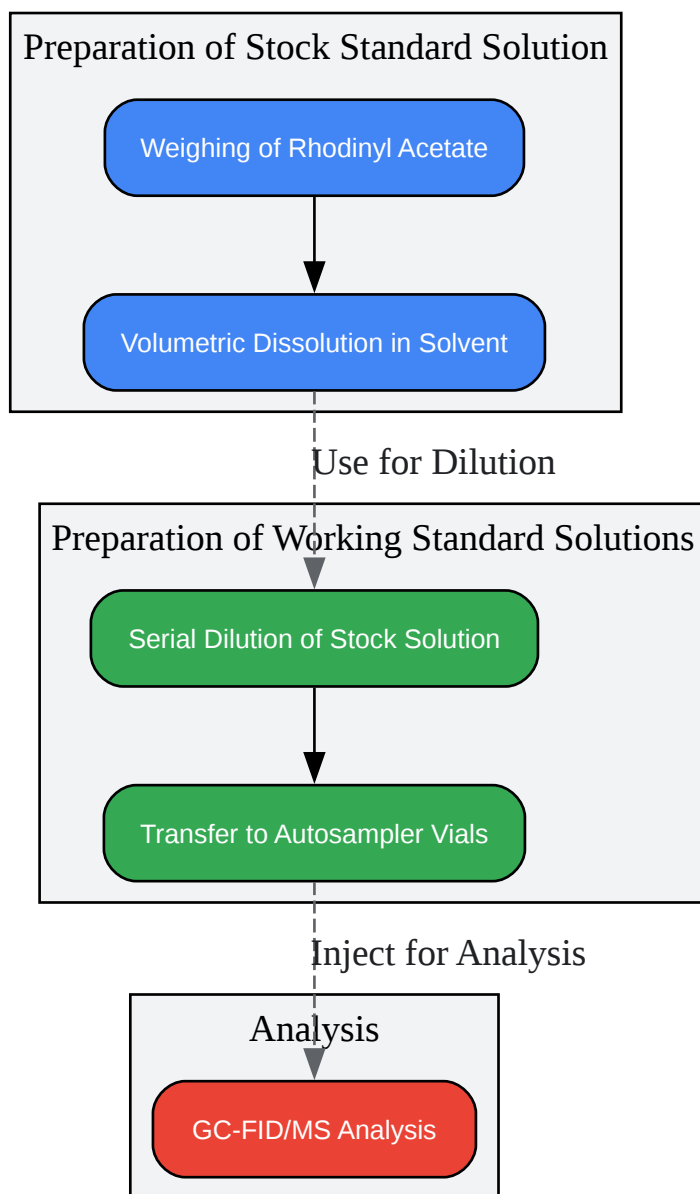
Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **rhodinyI acetate** is essential for the accurate preparation of analytical standards.

Property	Value	Reference
CAS Number	141-11-7	[1] [3] [4]
Molecular Formula	C12H22O2	[1] [3] [4]
Molecular Weight	198.30 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Floral, rose, powdery, spicy, geranium, citrus, leafy	[2] [5]
Boiling Point	237 - 256.4 °C	[2] [4]
Density	Approximately 0.896 g/mL at 25 °C	[2]
Solubility	Soluble in alcohol and fixed oils; limited solubility in water.	[1] [5]
Stability	Stable under normal storage conditions.	[6]

Experimental Workflow

The following diagram illustrates the general workflow for the preparation of **rhodinyI acetate** analytical standards.



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Caption: Workflow for Analytical Standard Preparation.

Experimental Protocols

Materials and Reagents

- **RhodinyI acetate** (certified reference material, purity $\geq 98.0\%$)[1]

- Ethanol (analytical grade, $\geq 99.5\%$) or other suitable volatile solvent like hexane or ethyl acetate[7]
- Class A volumetric flasks (10 mL, 25 mL, 50 mL)
- Calibrated analytical balance (readability ± 0.0001 g)
- Micropipettes (adjustable volume)
- 2 mL autosampler vials with caps and septa

Preparation of Stock Standard Solution (e.g., 1000 $\mu\text{g/mL}$)

- Weighing: Accurately weigh approximately 25 mg of **rhodinyI acetate** into a clean, dry weighing boat.
- Dissolution: Quantitatively transfer the weighed **rhodinyI acetate** into a 25 mL Class A volumetric flask.
- Solubilization: Add a small amount of ethanol to the flask and swirl gently to dissolve the **rhodinyI acetate** completely.
- Dilution to Volume: Once dissolved, dilute to the mark with ethanol.
- Homogenization: Cap the flask and invert it several times to ensure a homogeneous solution.
- Calculation of Exact Concentration: Calculate the precise concentration of the stock solution based on the actual weight of **rhodinyI acetate** and the volume of the flask.
- Storage: Store the stock solution in a tightly sealed container in a cool, dark place.[8]

Preparation of Working Standard Solutions

Prepare a series of working standard solutions by serially diluting the stock solution. The concentration range of the working standards should encompass the expected concentration of **rhodinyI acetate** in the samples to be analyzed.

Example Dilution Series for a Calibration Curve:

Working Standard	Concentration (µg/mL)	Volume of Stock (µL)	Final Volume (mL)
1	10	100	10
2	25	250	10
3	50	500	10
4	100	1000	10
5	200	2000	10

- Pipetting: Using a calibrated micropipette, transfer the calculated volume of the stock solution into a 10 mL Class A volumetric flask.
- Dilution: Dilute to the mark with ethanol.
- Homogenization: Cap and invert the flask multiple times to ensure thorough mixing.
- Transfer: Transfer the prepared working standards into 2 mL autosampler vials for analysis.

Safety Precautions

- Handle **rhodinyI acetate** and all solvents in a well-ventilated area or under a chemical fume hood.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[\[8\]](#)
- **RhodinyI acetate** is a flammable liquid; keep away from heat, sparks, and open flames.[\[6\]](#)
[\[8\]](#)
- Consult the Safety Data Sheet (SDS) for **rhodinyI acetate** for complete safety and handling information.[\[8\]](#)

Conclusion

This application note provides a comprehensive and detailed protocol for the preparation of **rhodinyI acetate** analytical standards. Adherence to these procedures will enable researchers and scientists to generate accurate and reproducible calibration curves for the quantification of **rhodinyI acetate** in various matrices. The use of high-purity reference materials and calibrated volumetric glassware is paramount to ensuring the quality of the analytical results.

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